

# Essential Safety and Operational Guidance for Handling 19-Epi-scholaricine

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## Compound of Interest

Compound Name: **19-Epi-scholaricine**

Cat. No.: **B14021939**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **19-Epi-scholaricine**. The following guidance is designed to ensure a safe laboratory environment and to build a foundation of trust in our commitment to your safety beyond the product itself.

## Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **19-Epi-scholaricine** is not readily available, data from studies on indole alkaloids from *Alstonia scholaris*, the natural source of this compound, and the general safety profile of indoles, allow for a robust assessment of potential hazards.

**19-Epi-scholaricine** is one of the major indole alkaloids found in the leaves of *Alstonia scholaris*.<sup>[1]</sup>

Summary of Toxicological Data:

Compound/Extract	Test Species	Route of Administration	Key Findings
19-Epi-scholaricine	Mice	Oral	Maximum Tolerated Dose (MTD) > 2.0 g/kg body weight. No abnormalities observed in internal organs. <a href="#">[1]</a>
Scholaricine	Mice	Oral	Maximum Tolerated Dose (MTD) < 0.75 g/kg body weight. <a href="#">[1]</a>
Indole Alkaloid Extract from A. scholaris	Various (in vitro and in vivo)	Oral	No evidence of genotoxicity, mutagenicity, or clastogenicity. No adverse effects on nervous, cardiovascular, or respiratory systems were noted in safety pharmacology studies. <a href="#">[2]</a> <a href="#">[3]</a>
Indole (parent compound)	-	-	Harmful if swallowed, toxic in contact with skin, causes serious eye irritation, and is very toxic to aquatic life.

Based on the available data, while **19-Epi-scholaricine** itself appears to have a relatively low acute toxicity, the general characteristics of indole alkaloids and the parent indole structure necessitate careful handling to minimize exposure.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **19-Epi-scholaricine** in solid (powder) or solution form.

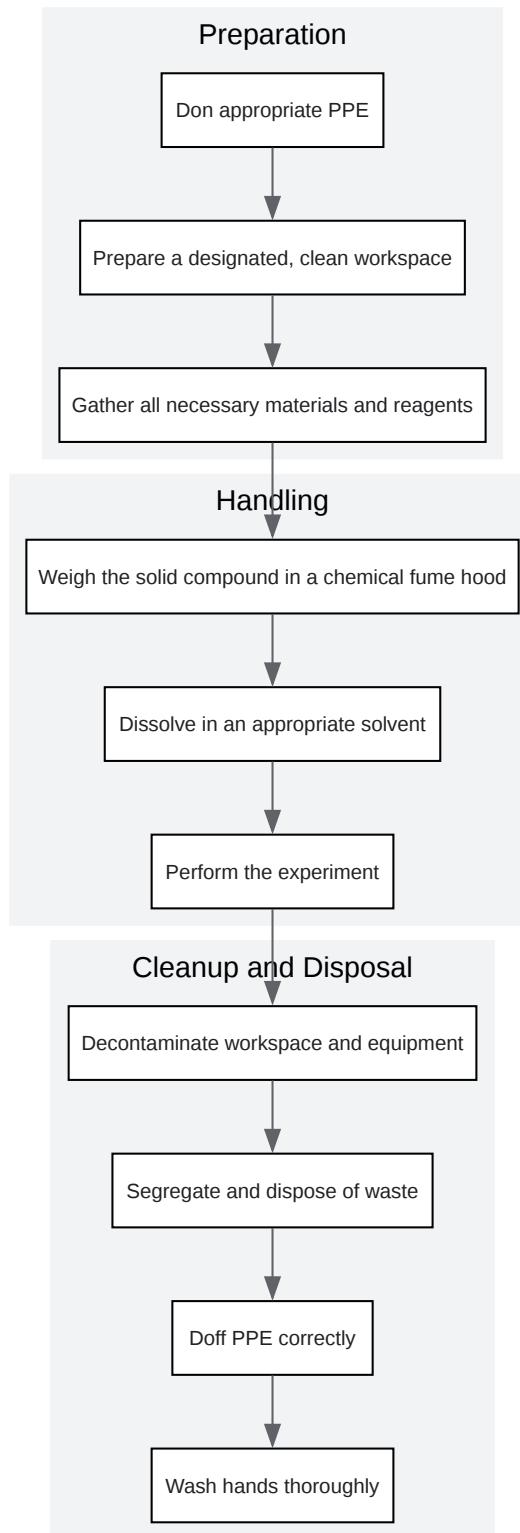
PPE Category	Item	Specification
Hand Protection	Nitrile gloves	Double-gloving is recommended, especially when handling the pure compound or concentrated solutions.
Eye Protection	Safety glasses with side shields or chemical splash goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	N95 respirator or higher	Recommended when handling the powder form to prevent inhalation.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **19-Epi-scholaricine** during routine laboratory procedures.

### Experimental Workflow for Handling **19-Epi-scholaricine**

## Experimental Workflow for Handling 19-Epi-scholaricine

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Caption: A step-by-step workflow for the safe handling of **19-Epi-scholaricine**.

## Emergency Procedures

Incident	Procedure
Skin Contact	<ol style="list-style-type: none"><li>1. Immediately remove contaminated clothing.</li><li>2. Flush the affected area with copious amounts of water for at least 15 minutes.</li><li>3. Seek medical attention if irritation persists.</li></ol>
Eye Contact	<ol style="list-style-type: none"><li>1. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.</li><li>2. Remove contact lenses if present and easy to do so.</li><li>3. Seek immediate medical attention.</li></ol>
Inhalation	<ol style="list-style-type: none"><li>1. Move the individual to fresh air.</li><li>2. If not breathing, give artificial respiration.</li><li>3. Seek immediate medical attention.</li></ol>
Ingestion	<ol style="list-style-type: none"><li>1. Do NOT induce vomiting.</li><li>2. Rinse mouth with water.</li><li>3. Seek immediate medical attention.</li></ol>
Spill	<ol style="list-style-type: none"><li>1. Evacuate the area.</li><li>2. Wear appropriate PPE, including respiratory protection.</li><li>3. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.</li><li>4. For large spills, contact your institution's environmental health and safety department.</li></ol>

## Disposal Plan

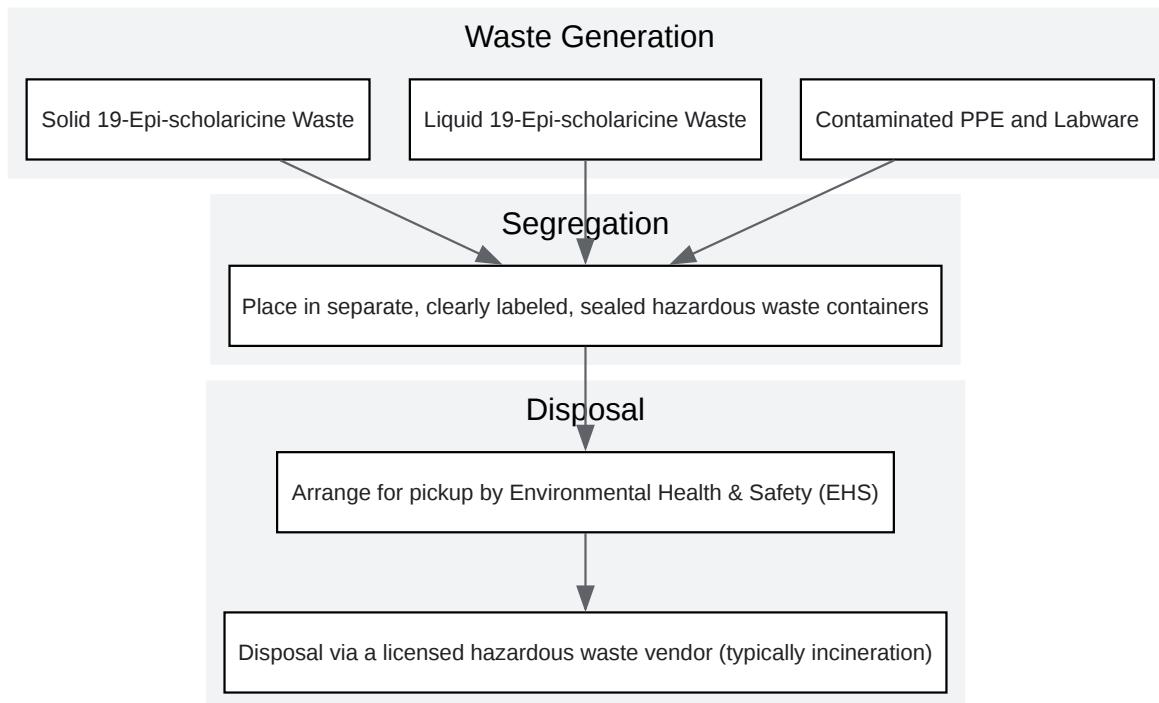
All waste containing **19-Epi-scholaricine** must be treated as hazardous chemical waste.

<b>Waste Type</b>	<b>Disposal Procedure</b>
Solid Waste	<ul style="list-style-type: none"><li>- Collect in a clearly labeled, sealed container.- Do not mix with other waste streams.</li></ul>
Liquid Waste	<ul style="list-style-type: none"><li>- Collect in a labeled, sealed, and compatible waste container.- Segregate halogenated and non-halogenated solvent waste if applicable.</li></ul>
Contaminated Labware	<ul style="list-style-type: none"><li>- Disposable items (e.g., gloves, pipette tips) should be placed in a designated hazardous waste container.- Reusable glassware should be decontaminated with an appropriate solvent before washing.</li></ul>

All waste must be disposed of through your institution's licensed hazardous waste management vendor. Ensure that all waste containers are properly labeled with the contents and associated hazards.

#### Logical Relationship for Waste Disposal

## Waste Disposal Logical Flow

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Caption: The logical flow for the proper disposal of waste containing **19-Epi-scholaricine**.

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## References

- 1. Acute and Chronic Toxicity of Indole Alkaloids from Leaves of *Alstonia scholaris* (L.) R. Br. in Mice and Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Genotoxicity and Safety Pharmacology Studies of Indole Alkaloids Extract from Leaves of *Alstonia scholaris* (L.) R. Br - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Genotoxicity and Safety Pharmacology Studies of Indole Alkaloids Extract from Leaves of *Alstonia scholaris* (L.) R. Br - PubMed [pubmed.ncbi.nlm.nih.gov]
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